

# Technisches Support-Center: Stabilität von Ammoniumchromat-Lösungen

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammoniumchromat

Cat. No.: B12040523

[Get Quote](#)

Dieses Handbuch bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung Hilfestellung bei der Behebung von Problemen mit der Stabilität von **Ammoniumchromat**-Lösungen.

## Häufig gestellte Fragen (FAQs)

F1: Warum ändert meine gelbe **Ammoniumchromat**-Lösung ihre Farbe zu Orange?

A1: Eine Farbänderung von Gelb nach Orange deutet auf die Umwandlung von Chromat-Ionen ( $\text{CrO}_4^{2-}$ ) in Dichromat-Ionen ( $\text{Cr}_2\text{O}_7^{2-}$ ) hin. Dieser Prozess wird hauptsächlich durch eine Ansäuerung der Lösung verursacht. Das Gleichgewicht zwischen diesen beiden Ionen ist stark pH-abhängig. In saurem Milieu verschiebt sich das Gleichgewicht in Richtung des orangefarbenen Dichromats.

F2: Welche Faktoren beeinflussen die Stabilität meiner **Ammoniumchromat**-Lösung?

A2: Die Stabilität von **Ammoniumchromat**-Lösungen wird von mehreren Faktoren beeinflusst:

- pH-Wert: Ein saurer pH-Wert fördert die Bildung von Ammoniumdichromat, das instabiler ist. Wässrige Lösungen von **Ammoniumchromat** sollten einen neutralen bis leicht alkalischen pH-Wert aufweisen.[1]
- Temperatur: Erhöhte Temperaturen können die Zersetzung beschleunigen. Es wurde berichtet, dass die thermische Zersetzung in wässriger Lösung bereits bei Temperaturen von

75 bis 110 °C stattfinden kann.

- Licht: Insbesondere Ammoniumdichromat-Lösungen sind lichtempfindlich. Lichteinwirkung kann photochemische Reaktionen auslösen, die zur Reduktion von Chrom(VI) und zur Zersetzung der Lösung führen.[2][3]
- Verunreinigungen: Das Vorhandensein von Reduktionsmitteln oder organischem Material kann die Zersetzung von Chromat-Ionen einleiten.

F3: Was sind die Anzeichen für eine Zersetzung der Lösung?

A3: Achten Sie auf die folgenden Anzeichen:

- Farbänderung: Eine Verschiebung von Gelb zu Orange oder das Auftreten einer grünlichen oder bräunlichen Färbung.
- Ausfällung: Die Bildung eines braunen, flockigen oder grünen Niederschlags. Dies kann auf die Bildung von Chrom(III)-oxid oder anderen unlöslichen Chrom(III)-Verbindungen hindeuten.
- Gasentwicklung: In fortgeschrittenen Zersetzungsstadien, insbesondere bei Erwärmung, kann es zur Entwicklung von Stickstoff und Ammoniak kommen.

F4: Wie kann ich eine **Ammoniumchromat**-Lösung stabilisieren?

A4: Um die Stabilität zu maximieren, sollten Sie die folgenden Maßnahmen ergreifen:

- pH-Kontrolle: Halten Sie den pH-Wert im neutralen oder leicht alkalischen Bereich (pH 7-8). Dies kann durch die Zugabe von verdünnter Ammoniaklösung erreicht werden.
- Lagerung: Lagern Sie die Lösung in braunen, gut verschlossenen Flaschen, um sie vor Licht zu schützen.
- Temperatur: Bewahren Sie die Lösung bei Raumtemperatur oder gekühlt auf und vermeiden Sie hohe Temperaturen.
- Reinheit: Verwenden Sie hochreines Wasser (destilliert oder deionisiert) und saubere Glaswaren, um Verunreinigungen zu minimieren.

## Leitfaden zur Fehlerbehebung

Problem	Mögliche Ursache(n)	Lösungsvorschläge
Die Lösung hat sich von gelb nach orange verfärbt.	Die Lösung ist sauer geworden (Aufnahme von CO <sub>2</sub> aus der Luft, saure Verunreinigungen).	Stellen Sie den pH-Wert vorsichtig mit verdünnter Ammoniaklösung wieder auf neutral oder leicht alkalisch ein, bis die gelbe Farbe zurückkehrt.
Es hat sich ein grüner oder brauner Niederschlag gebildet.	Die Lösung hat sich zersetzt, wobei Chrom(VI) zu unlöslichem Chrom(III) reduziert wurde.	Die Lösung ist wahrscheinlich nicht mehr für den vorgesehenen Zweck verwendbar. Sie sollte gemäß den örtlichen Vorschriften für gefährliche Abfälle entsorgt werden.
Die Lösung zeigt bei gleichbleibender Konzentration eine verringerte Reaktivität.	Ein Teil des aktiven Chromats hat sich zersetzt oder in Dichromat umgewandelt.	Überprüfen Sie den pH-Wert und passen Sie ihn gegebenenfalls an. Wenn das Problem weiterhin besteht, bereiten Sie eine frische Lösung an.

## Experimentelle Protokolle

### Protokoll 1: Herstellung einer stabilen **Ammoniumchromat**-Lösung

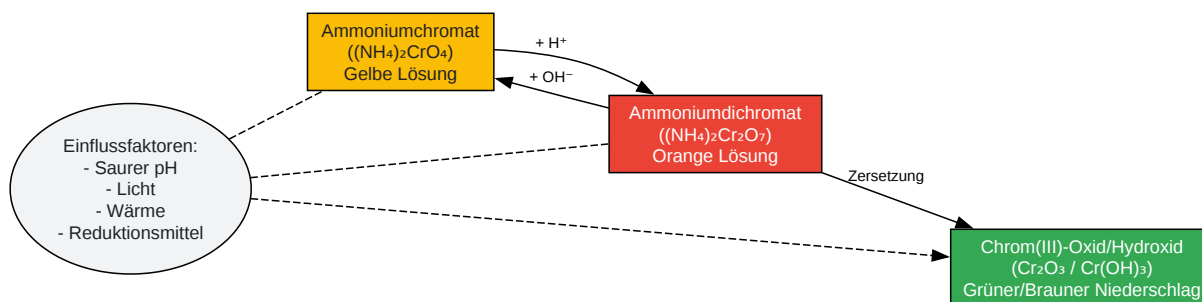
- Materialien: **Ammoniumchromat** ((NH<sub>4</sub>)<sub>2</sub>CrO<sub>4</sub>), deionisiertes Wasser, 1 M Ammoniaklösung, pH-Meter oder pH-Indikatorpapier, braune Glasflasche zur Lagerung.
- Vorgehensweise:
  - Die gewünschte Menge **Ammoniumchromat** in einem Becherglas in etwa 80 % des Endvolumens an deionisiertem Wasser auflösen.
  - Die Lösung vorsichtig rühren, bis sich der Feststoff vollständig aufgelöst hat.

3. Den pH-Wert der Lösung messen. Falls der pH-Wert unter 7,0 liegt, tropfenweise 1 M Ammoniaklösung unter Rühren zugeben, bis ein pH-Wert zwischen 7,0 und 8,0 erreicht ist. Die Lösung sollte eine klare gelbe Farbe haben.
4. Die Lösung in einen Messkolben überführen und mit deionisiertem Wasser auf das Endvolumen auffüllen.
5. Die fertige Lösung in einer beschrifteten, braunen Glasflasche an einem kühlen, dunklen Ort lagern.

#### Protokoll 2: Überprüfung der Lösung auf Zersetzung (Qualitativ)

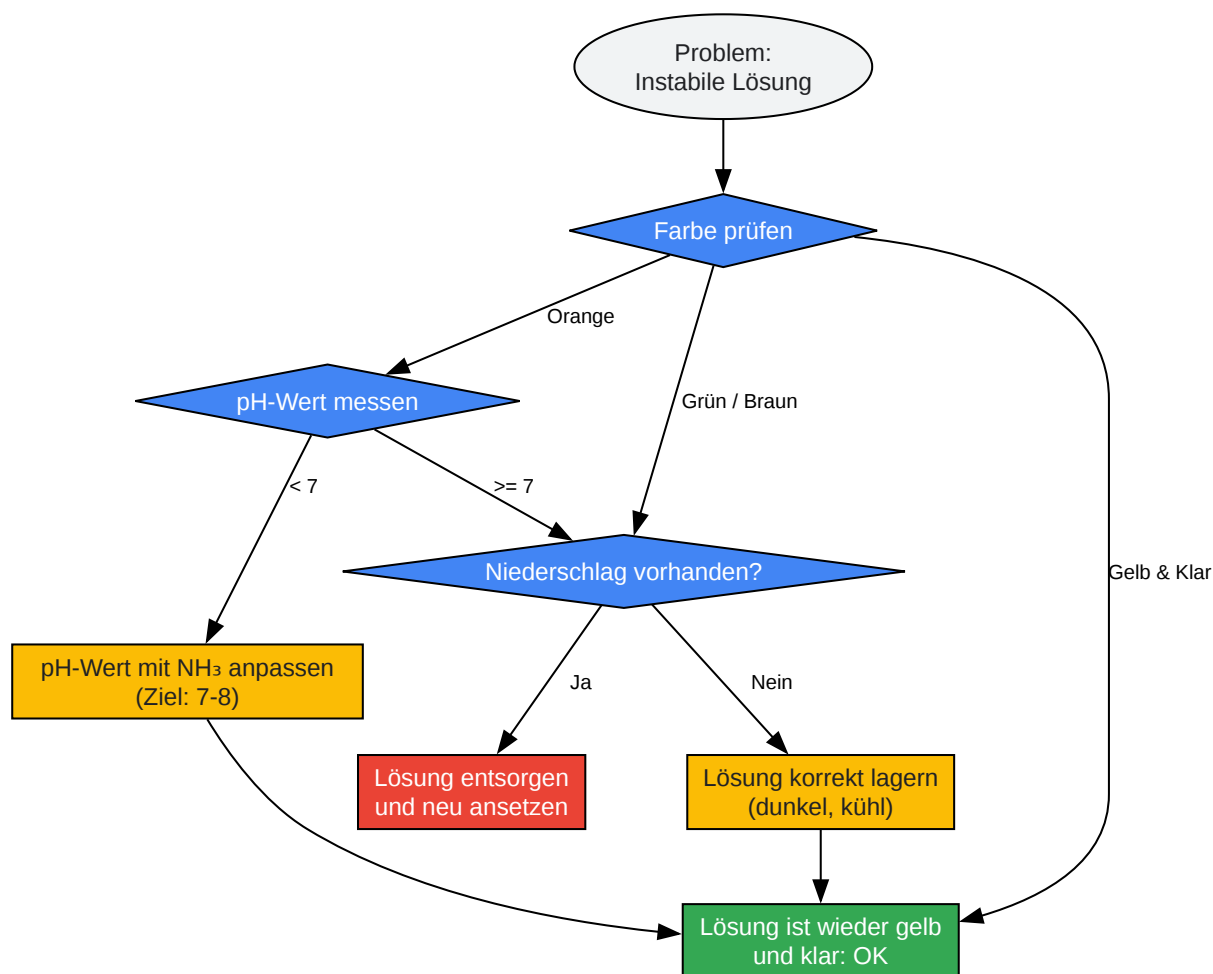
- Visuelle Inspektion:
  - Farbe: Vergleichen Sie die Farbe der Probelösung mit einer frisch angesetzten Referenzlösung. Eine Verschiebung ins Orange, Grüne oder Braune deutet auf eine Veränderung hin.
  - Klarheit: Prüfen Sie die Lösung auf Trübungen oder sichtbare Partikel.
- pH-Messung:
  - Messen Sie den pH-Wert der Lösung. Ein pH-Wert deutlich unter 7 ist ein starker Indikator für die Umwandlung in Dichromat.
- Test auf Chrom(III):
  - Prinzip: Chrom(III)-Ionen können durch Zugabe von Alkali als graugrünes Chrom(III)-hydroxid ausgefällt werden.
  - Vorgehensweise: Zu einer kleinen Probe der Lösung wird vorsichtig eine verdünnte Natriumhydroxidlösung gegeben. Die Bildung eines gelartigen, graugrünen Niederschlags deutet auf das Vorhandensein von Chrom(III)-Ionen hin, einem Zersetzungsprodukt.

## Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Zusammenhang zwischen **Ammoniumchromat**, Ammoniumdichromat und Zersetzungsprodukten.



[Click to download full resolution via product page](#)

Abbildung 2: Workflow zur Fehlerbehebung bei instabilen **Ammoniumchromat**-Lösungen.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ammoniumchromat – Wikipedia [de.wikipedia.org]
- 2. Ammoniumdichromat – Wikipedia [de.wikipedia.org]
- 3. Ammoniumdichromat [chemie.de]
- To cite this document: BenchChem. [Technisches Support-Center: Stabilität von Ammoniumchromat-Lösungen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12040523#probleme-bei-der-stabilit-t-von-ammoniumchromat-l-sungen]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)